

Hazards and safety precautions for handling 6-Bromo-2-methylquinolin-4-ol

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Compound of Interest

Compound Name: **6-Bromo-2-methylquinolin-4-ol**

Cat. No.: **B3319451**

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An In-depth Technical Guide on the Hazards and Safety Precautions for Handling **6-Bromo-2-methylquinolin-4-ol**

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling of **6-Bromo-2-methylquinolin-4-ol**. By synthesizing critical safety data with field-proven best practices, this guide aims to provide an authoritative resource for minimizing risks and fostering a secure laboratory environment. The structure of this guide is designed to logically present hazards, controls, and emergency procedures, moving from broad understanding to specific, actionable protocols.

Compound Overview and Risk Profile

6-Bromo-2-methylquinolin-4-ol (CAS No: 103030-28-0) is a substituted quinoline derivative. [1] Its heterocyclic structure makes it a valuable intermediate in medicinal chemistry and pharmaceutical synthesis. However, the presence of the quinoline core and the bromine substituent necessitates a cautious and informed approach to its handling. While comprehensive toxicological data for this specific molecule is not fully available, the Globally Harmonized System (GHS) classifications from aggregated sources, along with data from structurally similar compounds, provide a strong basis for a thorough risk assessment.[1][2]

The primary hazards associated with this compound are significant and warrant strict adherence to safety protocols. It is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4) and poses a high risk of causing serious eye damage (Eye Damage, Category 1).

[1] Data for related bromo-quinoline compounds further indicate risks of skin irritation, potential for allergic skin reactions, and respiratory irritation.[3][4][5]

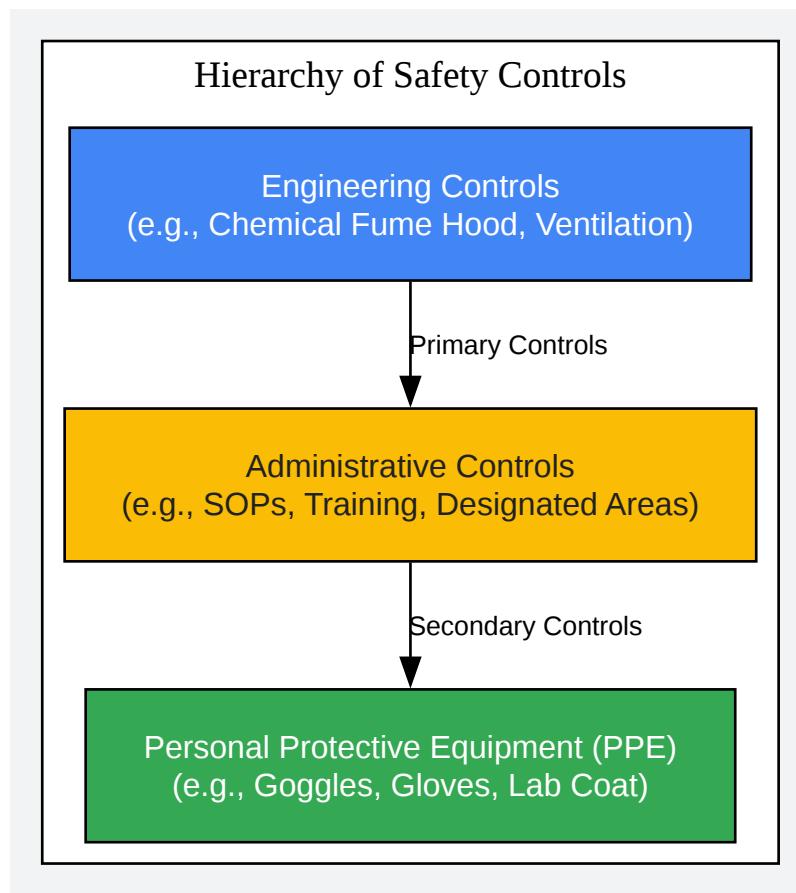
Physicochemical Properties

Understanding the physical characteristics of a compound is the first step in a proper risk assessment. These properties influence its behavior under various laboratory conditions and inform appropriate handling and storage procedures.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ BrNO	[1]
Molecular Weight	238.08 g/mol	[1]
Appearance	Solid	[6][7]
Melting Point	101 - 105 °C	[6][7]
Boiling Point	299.7 ± 20.0 °C (Predicted)	[7]
logP (Partition Coefficient)	3.725	[7]

The Hierarchy of Safety Controls: A Multi-Layered Defense

Effective laboratory safety is not reliant on a single measure but on a system of overlapping controls. The hierarchy of controls prioritizes strategies that are most effective at reducing risk. Personal Protective Equipment (PPE), while essential, is considered the last line of defense.



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Caption: A logical diagram illustrating the hierarchy of safety controls.

Engineering Controls: The First Line of Defense

Engineering controls are physical changes to the workspace that isolate personnel from hazards.

- Chemical Fume Hood: All manipulations of solid **6-Bromo-2-methylquinolin-4-ol** that could generate dust, as well as the handling of its solutions, must be performed inside a certified chemical fume hood.[2] This is critical to prevent inhalation of the compound.
- Ventilation: The laboratory must be equipped with adequate general ventilation to dilute and remove any fugitive emissions.[8][9]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[3]

Administrative Controls: Standard Operating Procedures (SOPs)

Clear protocols and training ensure that scientific work is conducted safely and consistently.

- Designated Areas: Clearly mark and designate specific areas for the storage and handling of this compound.
- Training: All personnel must be trained on the specific hazards and handling procedures outlined in this guide and the compound's Safety Data Sheet (SDS) before beginning work.
- Hygiene Practices: Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[8\]](#) Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[\[2\]](#)

Personal Protective Equipment (PPE): Essential Individual Protection

PPE provides a final barrier between the user and the chemical.[\[10\]](#)

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[9\]](#) Given the risk of serious eye damage[\[1\]](#)[\[3\]](#), a face shield should also be worn when handling larger quantities or during procedures with a high splash risk.
- Skin Protection:
 - Gloves: Wear nitrile or other chemically resistant gloves. Always inspect gloves for tears or punctures before use and remove them using the proper technique to avoid skin contact.[\[9\]](#) Dispose of contaminated gloves as hazardous waste.
 - Lab Coat: A flame-resistant lab coat or chemical-resistant apron must be worn to protect street clothes and skin.
- Respiratory Protection: If engineering controls are insufficient or during a large spill cleanup, a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors and particulates should be used.[\[4\]](#)

Standard Operating Protocol: From Benchtop to Disposal

The following protocol provides a step-by-step methodology for safely handling **6-Bromo-2-methylquinolin-4-ol**.

Preparation and Weighing

- Pre-use Checklist: Before starting, confirm the fume hood is operational, the work area is clean, and all necessary PPE is available and in good condition. Review the SDS.
- Weighing: Conduct all weighing operations inside the fume hood. Use a draft shield to prevent air currents from dispersing the solid powder.
- Transfer: Use a spatula to transfer the solid. Avoid creating dust. If transferring to a flask for dissolution, do so slowly and carefully.

Storage

- Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[\[10\]](#)[\[11\]](#)
- The storage location should be a locked cabinet or area designated for toxic compounds, away from incompatible materials such as strong oxidizing agents.[\[10\]](#)[\[11\]](#)

Waste Disposal

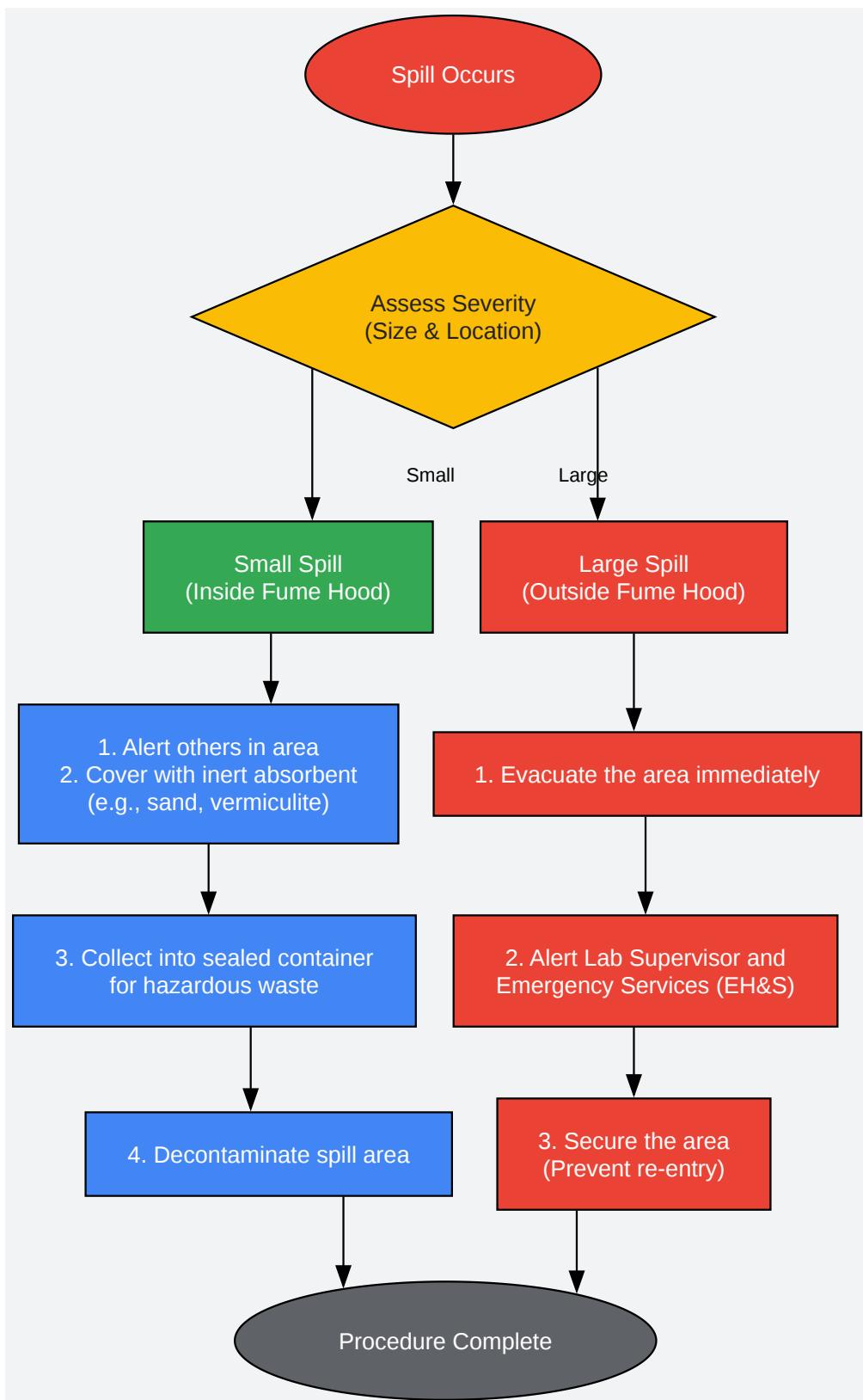
- All materials contaminated with **6-Bromo-2-methylquinolin-4-ol**, including empty containers, used gloves, and absorbent materials from spills, must be treated as hazardous waste.
- Dispose of waste in clearly labeled, sealed containers according to all applicable local, regional, and national regulations. Do not pour waste down the drain or mix it with general refuse.[\[9\]](#)

Emergency Procedures: A Validated Response System

Preparedness is key to mitigating the impact of an accidental exposure or spill. All personnel must be familiar with these procedures.

Spill Response Protocol

The appropriate response depends on the scale of the spill.

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Caption: A workflow diagram for responding to a chemical spill.

- For Small Spills (contained within a fume hood):
 - Alert nearby personnel.
 - Wearing full PPE, cover the spill with an inert absorbent material like sand, vermiculite, or a commercial chemical absorbent.[9]
 - Carefully sweep or scoop the material into a designated, labeled container for hazardous waste.
 - Wipe the spill area with a suitable solvent, followed by soap and water.
- For Large Spills (outside a fume hood):
 - Evacuate the immediate area immediately.[11]
 - Alert your laboratory supervisor and institutional Environmental Health & Safety (EH&S) office.
 - Prevent re-entry to the area.
 - Allow only trained emergency response personnel to conduct the cleanup.

First Aid Measures for Exposure

Immediate and appropriate first aid is critical. In all cases of exposure, seek prompt medical attention and provide the attending physician with the Safety Data Sheet.[7][9]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[4][9][10] Remove contact lenses if present and easy to do.[4][10] Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][11] If irritation develops or persists, seek medical attention.[10]
- Inhalation: Move the affected person to fresh air at once.[4][9] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[\[9\]](#) If the person is conscious, rinse their mouth thoroughly with water.[\[7\]](#)[\[9\]](#) Never give anything by mouth to an unconscious person.[\[9\]](#) Call a poison center or physician immediately.[\[4\]](#)

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